

"guidelines for the safe handling and disposal of 8-Benzyloxyadenosine"

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Compound of Interest

Compound Name: 8-Benzyloxyadenosine

Cat. No.: B3230928

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Application Notes and Protocols for 8-Benzyloxyadenosine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and disposal of **8-Benzyloxyadenosine**, an adenosine analogue. While a specific Safety Data Sheet (SDS) for **8-Benzyloxyadenosine** is not readily available, the following protocols are based on information for structurally similar compounds and general laboratory safety practices.

Chemical and Physical Properties

Limited specific experimental data for **8-Benzyloxyadenosine** is available in the public domain. The following table summarizes known information and predicted properties based on available data for related compounds. Researchers should handle this compound with care, assuming it may have hazardous properties.

Property	Value	Source/Comment
Chemical Name	8-Benzyloxyadenosine	[1][2][3]
CAS Number	131265-29-7	[1]
Molecular Formula	C17H19N5O5	[1]
Molecular Weight	373.36 g/mol	[1]
Appearance	Off-white to white solid (predicted)	General appearance for similar compounds[4]
Boiling Point	727.3±70.0 °C (Predicted)	[1]
Density	1.70±0.1 g/cm3 (Predicted)	[1]
pKa	12.94±0.70 (Predicted)	[1]
Melting Point	151 - 153 °C (for Benzenesulfonamide, a related compound)	Data for a related compound, handle with similar thermal precautions[4]
Flash Point	Not Available	
Solubility	Not Available	

Hazard Identification and Precautionary Statements

Based on the hazard profiles of similar chemical structures, **8-Benzyloxyadenosine** should be treated as a potentially hazardous substance. The following hazards are likely, and the corresponding precautionary statements from the Globally Harmonized System (GHS) should be followed.

- Hazard Statements:
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.[5]
 - H335: May cause respiratory irritation.[5]

- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
 - P264: Wash skin thoroughly after handling.[5]
 - P271: Use only outdoors or in a well-ventilated area.[5]
 - P280: Wear protective gloves/ eye protection/ face protection.[5]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5]
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
 - P312: Call a POISON CENTER/doctor if you feel unwell.[5]
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[5]
 - P405: Store locked up.[5]
 - P501: Dispose of contents/container to an approved waste disposal plant.[5]

Experimental Protocols: Safe Handling and Storage

3.1. Engineering Controls

- Work with **8-Benzyloxyadenosine** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- An eyewash station and safety shower must be readily accessible in the immediate work area.[6]

3.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection:
 - Wear impervious gloves (e.g., nitrile) at all times when handling the compound.
 - A lab coat or other protective clothing should be worn to prevent skin contact.[4][6]
- Respiratory Protection: If working outside of a fume hood or if dust generation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

3.3. Handling Procedures

- Before use, ensure all necessary PPE is donned correctly.
- Handle as a solid to minimize dust generation. If weighing, do so carefully within the fume hood.
- Avoid all direct contact with the compound.
- After handling, wash hands and any potentially exposed skin thoroughly with soap and water.
- Immediately change any contaminated clothing.

3.4. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[4]
- Keep away from strong oxidizing agents and strong bases.[4]
- Store in a locked cabinet or area accessible only to authorized personnel.[5]

First Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[4\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.
- Ingestion: Do not induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

Accidental Release Measures

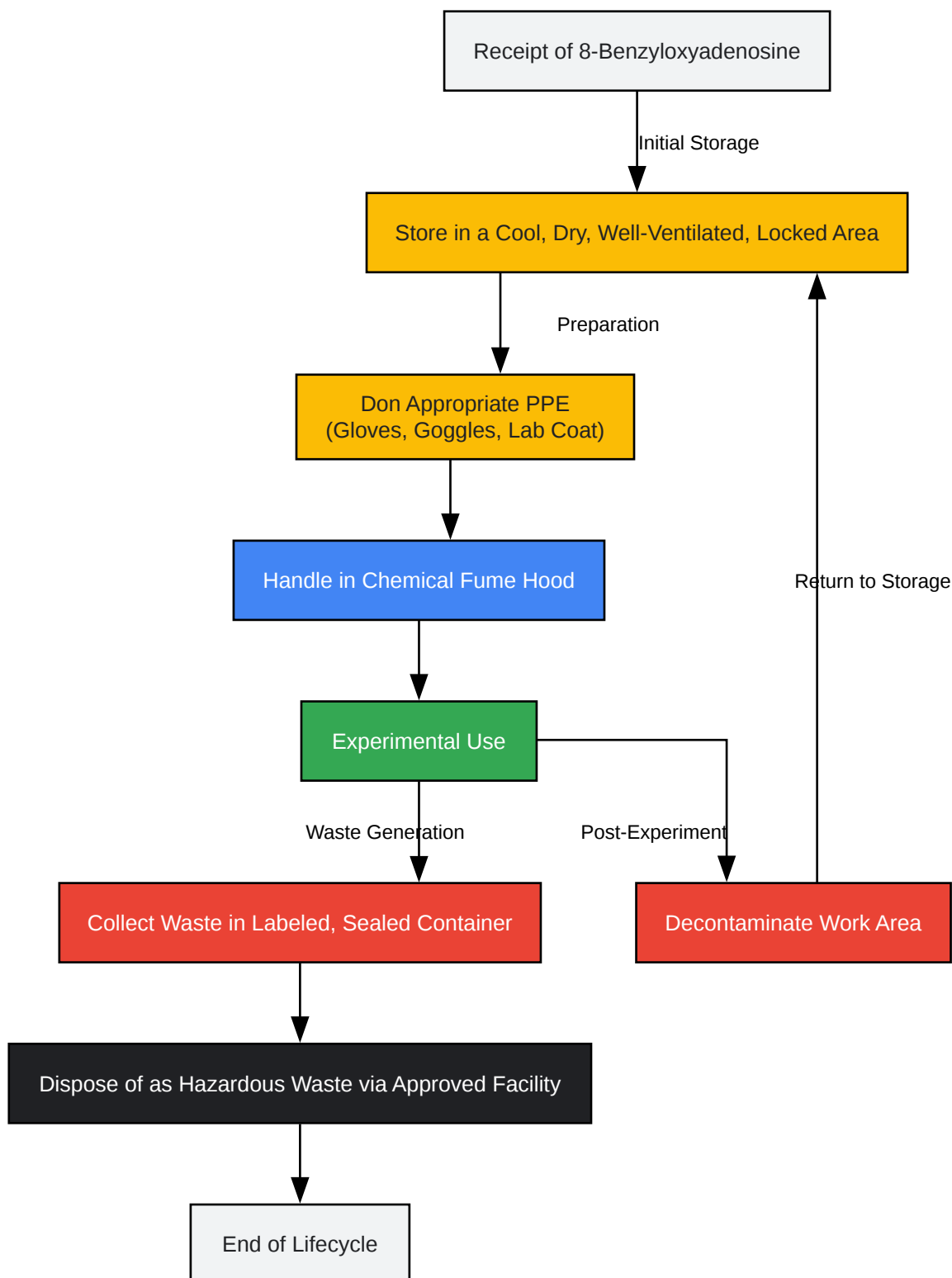
- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill. For a solid, carefully sweep up the material to avoid generating dust and place it in a suitable, closed container for disposal.[\[4\]](#)[\[6\]](#)
- Clean the affected area thoroughly with a suitable solvent (e.g., ethanol) followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.

Disposal Protocol

- All waste containing **8-Benzyloxyadenosine** must be disposed of as hazardous chemical waste.
- Dispose of the contents and container in accordance with all local, state, and federal regulations at an approved waste disposal plant.[\[5\]](#)
- Do not allow the chemical to enter the environment.[\[4\]](#)

Visualization

The following diagram illustrates the workflow for the safe handling and disposal of **8-Benzyloxyadenosine**.



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Caption: Workflow for Safe Handling and Disposal of **8-Benzyloxyadenosine**.

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